

Technical Stewardship Guide: 5-(Benzyloxy)-2-methylaniline

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-methylaniline

CAS No.: 19499-88-8

Cat. No.: B099888

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CAS: 19499-88-8 | Formula: $C_{14}H_{15}NO$ | Class: Aromatic Amine / Benzyl Ether

Part 1: Executive Technical Summary

This guide provides an autonomous safety and handling framework for **5-(Benzyloxy)-2-methylaniline**, a specialized intermediate used in the synthesis of kinase inhibitors and heterocyclic pharmaceuticals. Unlike generic reagents, this compound presents a dual-hazard profile combining the acute toxicity and sensitization potential of anilines with the oxidative instability of benzyl ethers.

Core Directive: Treat this compound as a high-potency intermediate. Standard laboratory practices are insufficient; handling requires specific engineering controls to prevent cumulative exposure and oxidative degradation.

Physicochemical & Hazard Profile

Property	Data / Specification
Physical State	Off-white to beige solid (low melting point possible) or viscous liquid depending on purity.
Molecular Weight	213.28 g/mol
Solubility	Low water solubility; Soluble in DMSO, DCM, Ethyl Acetate, Methanol.
Key Hazards (GHS)	H302/H312/H332: Harmful by ingestion, skin contact, inhalation.H315/H319: Causes skin/serious eye irritation.H335: May cause respiratory irritation.H350/H341: Suspected Carcinogen/Mutagen (Class effect of substituted anilines).
Reactivity	Air Sensitive: Amine oxidation leads to darkening (azo/azoxy formation).Acid Sensitive: Benzyl ether cleavage occurs under strong acidic conditions.

Part 2: Hazard Mechanism & Causality

To handle this compound safely, researchers must understand the causality behind its toxicity and instability.

1. The Aniline Toxicity Vector (Methemoglobinemia)

Like many aromatic amines, **5-(Benzyloxy)-2-methylaniline** can undergo metabolic N-hydroxylation in the liver. The resulting N-hydroxylamine metabolite oxidizes ferrous hemoglobin (Fe^{2+}) to ferric methemoglobin (Fe^{3+}), which cannot transport oxygen.

- Operational Implication: Cyanosis (blue skin) is a late sign of exposure. Prophylactic hygiene is critical because skin absorption is a major route of entry, often bypassing the odor warning threshold.

2. Oxidative Instability

The electron-donating benzyloxy group at position 5 increases the electron density of the aniline ring, making the amino group (

) highly susceptible to oxidation by atmospheric oxygen.

- Operational Implication: Purity degrades rapidly if stored under air. "Darkening" of the solid indicates the formation of impurities that may act as radical initiators or catalyst poisons in downstream cross-coupling reactions.

Part 3: Engineering Controls & PPE Hierarchy

Trustworthiness Rule: Do not rely on odor detection.^[1] Use self-validating barrier protection.

Primary Containment (Engineering)

- Solids Handling: Weighing must be performed in a Chemical Fume Hood (CFH) with a face velocity of 0.5 m/s. For quantities >10g, use a powder containment balance enclosure.
- Solution Handling: All dissolution and transfer steps should occur within a CFH.
- Inert Atmosphere: Store and handle under Nitrogen () or Argon () to preserve chemical integrity.

Personal Protective Equipment (PPE) Matrix

Body Part	Standard PPE	Enhanced Requirement for CAS 19499-88-8	Causality
Hands	Nitrile Gloves	Double-gloving (Nitrile) or Silver Shield® (Laminate) for prolonged contact.	Anilines can permeate standard thin nitrile gloves (<0.1mm) in minutes. Double gloving provides a "breakthrough" buffer.
Respiratory	N95 Mask	P100/P3 Respirator (if outside hood) or Powered Air Purifying Respirator (PAPR) for spills.	Dust particles are potent sensitizers; simple surgical masks offer zero protection against aniline vapors.
Eyes	Safety Glasses	Chemical Goggles + Face Shield (during synthesis).	Risk of corneal opacity from direct contact with basic amines.

Part 4: Operational Protocols

4.1 Safe Handling Workflow

The following diagram illustrates the mandatory workflow to minimize exposure and degradation.



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Figure 1: Cradle-to-grave handling workflow emphasizing inert storage and containment.

4.2 Synthesis & Reaction Safety

When using **5-(Benzyloxy)-2-methylaniline** as a nucleophile (e.g., acylation, reductive amination):

- **Exotherm Control:** The amine is basic. Reaction with acid chlorides or anhydrides will be exothermic. Protocol: Always add the electrophile slowly to the amine solution at 0°C.
- **Scavenging:** Use a non-nucleophilic base (e.g., DIPEA) to scavenge generated acid (HCl) which could otherwise cleave the benzyl ether protecting group.
- **Monitoring:** Do not use naked eye visualization. Use TLC (UV 254nm) or LC-MS. The starting material will fluoresce strongly; oxidation products often appear as yellow/brown streaks on TLC.

4.3 Storage & Stability

- **Temperature:** Store at 2°C to 8°C.
- **Atmosphere:** Backfill headspace with Argon after every use.
- **Container:** Amber glass vials with Teflon-lined caps. Avoid metal spatulas if possible (use ceramic/plastic) to prevent trace metal catalysis of oxidation.

Part 5: Emergency Response & Waste Spill Cleanup Protocol

- **Evacuate:** Clear the immediate area of personnel.
- **PPE Up:** Don chemical goggles, double nitrile gloves, and a respirator (organic vapor/particulate combo).
- **Contain:** Cover spill with a dry absorbent (Vermiculite or Sand). Do not use sawdust (combustible reaction risk with concentrated amines).
- **Decontaminate:** Wipe surface with dilute acetic acid (vinegar) to solubilize residual amine, followed by soap and water.
- **Disposal:** Collect all waste in a container marked "Hazardous Waste - Toxic Aromatic Amines."

Medical First Aid^[2]

- Skin Contact: Wash immediately with polyethylene glycol (PEG 400) or copious soap and water. Do not use ethanol (increases skin absorption).
- Inhalation: Move to fresh air. If lips/fingernails turn blue (cyanosis), administer oxygen and seek immediate medical attention (suspect methemoglobinemia).

References

- PubChem.**5-(Benzyloxy)-2-methylaniline** Compound Summary (CID 27274710).^[3] National Library of Medicine. [\[Link\]](#)^[3]
- ChemSRC.**5-(Benzyloxy)-2-methylaniline** Physical Properties and CAS Info.[\[Link\]](#)

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